

Unveiling Novel Natural Sources of Sarmentosin: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sarmentosin

Cat. No.: B1681476

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth analysis of natural sources of the bioactive nitrile glycoside **sarmentosin**, extending beyond the well-documented blackcurrant (*Ribes nigrum*). This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of **sarmentosin**, particularly its recently discovered role as a potent monoamine oxidase (MAO) inhibitor. The guide details alternative plant sources, quantitative data, experimental protocols for extraction and analysis, and the biosynthetic pathway of this promising compound.

Introduction to Sarmentosin and its Therapeutic Potential

Sarmentosin is a naturally occurring γ -hydroxynitrile glucoside that has recently garnered significant attention for its pharmacological activities. Notably, research has identified **sarmentosin** as a key bioactive responsible for the mood-enhancing effects of blackcurrants, acting as an inhibitor of both MAO-A and MAO-B enzymes. This dual inhibition suggests a broad therapeutic potential for neurological and mood disorders. Given the growing interest in natural compounds for drug discovery, identifying and characterizing alternative, and potentially richer, sources of **sarmentosin** is of paramount importance.

Natural Sources of Sarmentosin Beyond Blackcurrants

While blackcurrants are a known source, several other plant genera have been identified as containing **sarmentosin**. This guide focuses on the most promising and scientifically validated alternative sources.

Sedum Species (Stonecrops)

The Crassulaceae family, particularly the genus *Sedum*, has been identified as a significant source of **sarmentosin**. *Sedum sarmentosum* Bunge, a traditional medicinal plant, has been shown to contain quantifiable amounts of this compound.

Rhodiola Species (Roseroot)

Several species within the *Rhodiola* genus, also belonging to the Crassulaceae family, have been reported to contain **sarmentosin**. These include:

- *Rhodiola crenulata*
- *Rhodiola sacra*^[1]
- *Rhodiola rosea*
- *Rhodiola sachalinensis*

These plants have a long history of use in traditional medicine as adaptogens.

Other Ribes Species

Besides blackcurrants (*Ribes nigrum*), other species in the *Ribes* genus are known to contain **sarmentosin**:

- *Ribes fasciculatum* var. *chinense*
- *Ribes uva-crispa* (Gooseberry)

The presence of **sarmentosin** in gooseberries suggests that this compound may be more widely distributed within the *Ribes* genus than previously thought.

Quantitative Analysis of Sarmentosin in Various Sources

The concentration of **sarmentosin** can vary significantly between different plant species and even within different parts of the same plant. The following table summarizes the available quantitative data for **sarmentosin** in the identified natural sources.

Plant Source	Plant Part	Sarmentosin Content	Analytical Method	Reference
Sedum sarmentosum	Aerial parts	6.53 ± 0.17 mg/g (in optimized water extract)	HPLC-PDA	[2]
Rhodiola crenulata	Not specified	Presence confirmed, quantification not reported	-	[1]
Rhodiola sacra	Not specified	Presence confirmed, quantification not reported	-	[1]
Rhodiola rosea	Not specified	Presence confirmed, quantification not reported	-	
Rhodiola sachalinensis	Not specified	Presence confirmed, quantification not reported	-	
Ribes uva-crispa	Not specified	Presence confirmed, quantification not reported	-	[3]
Ribes fasciculatum var. chinense	Not specified	Presence confirmed, quantification not reported	-	[3]

Note: Quantitative data for Rhodiola species and Ribes uva-crispa are not yet available in the peer-reviewed literature. Further research is required to determine the **sarmentosin** content in these promising sources.

Experimental Protocols

This section provides detailed methodologies for the extraction and quantification of **sarmentosin**, primarily based on validated methods for *Sedum sarmentosum*. These protocols can be adapted for the analysis of other plant materials.

Extraction of Sarmentosin from *Sedum sarmentosum*

This protocol is optimized for the extraction of **sarmentosin** from the aerial parts of *Sedum sarmentosum*.

Materials:

- Dried and powdered aerial parts of *Sedum sarmentosum*
- Deionized water
- Heating mantle or water bath
- Filter paper (e.g., Whatman No. 1)
- Rotary evaporator

Procedure:

- Mix the powdered plant material with deionized water at a ratio of 1:10 (w/v).
- Heat the mixture at 90°C for 8 hours with continuous stirring.
- Cool the mixture to room temperature and filter through filter paper to remove solid plant material.
- The aqueous extract can be directly used for analysis or concentrated using a rotary evaporator for further purification.

Quantification of Sarmentosin by High-Performance Liquid Chromatography with Photodiode Array

Detection (HPLC-PDA)

Instrumentation:

- HPLC system equipped with a photodiode array detector.
- C18 analytical column (e.g., 4.6 x 250 mm, 5 μ m).

Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile (A) and water with 0.1% formic acid (B).
- Gradient Program: A typical gradient might start with 5% A, increasing to 30% A over 20 minutes, then to 95% A for 5 minutes, followed by a re-equilibration phase. The specific gradient should be optimized for the instrument and column used.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 μ L.

Standard Preparation:

- Prepare a stock solution of pure **sarmentosin** standard in methanol (e.g., 1 mg/mL).
- Prepare a series of calibration standards by diluting the stock solution with the mobile phase to cover the expected concentration range in the samples.

Sample Preparation:

- Filter the aqueous plant extract through a 0.45 μ m syringe filter before injection.

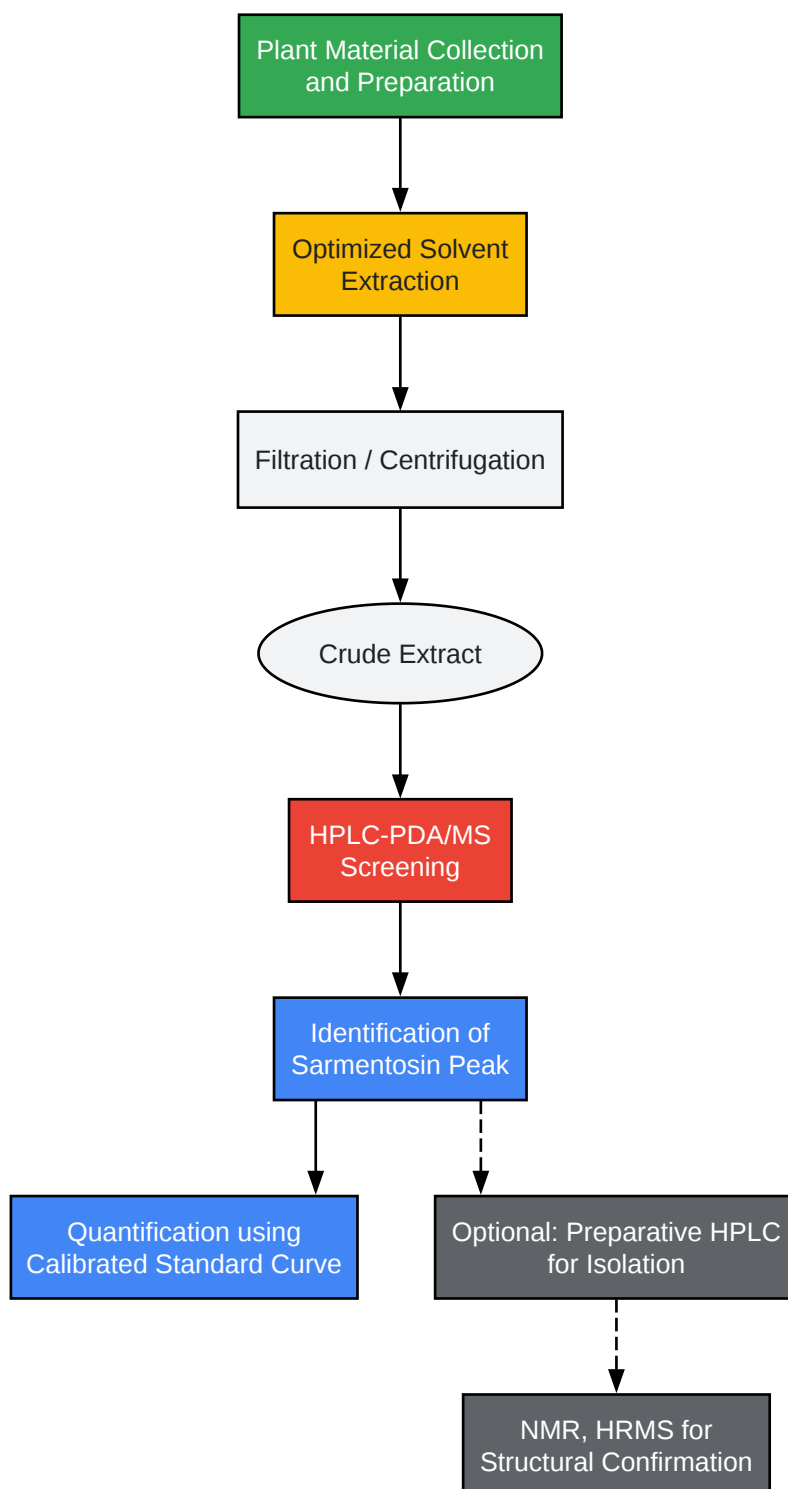
Quantification:

- Construct a calibration curve by plotting the peak area of the **sarmentosin** standard against its concentration.

- Quantify the amount of **sarmentosin** in the plant extracts by comparing their peak areas to the calibration curve.

Biosynthesis of Sarmentosin

Sarmentosin belongs to the class of γ -hydroxynitrile glucosides. Its biosynthesis is closely related to that of cyanogenic glucosides and is believed to originate from the amino acid L-isoleucine. The proposed pathway involves a series of enzymatic reactions catalyzed by cytochrome P450 monooxygenases (CYP79 and CYP71 families) and a UDP-glucosyltransferase (UGT).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sarmentosin | C₁₁H₁₇NO₇ | CID 5281123 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Identification of Sarmentosin as a Key Bioactive from Blackcurrants (*Ribes nigrum*) for Inhibiting Platelet Monoamine Oxidase in Humans - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling Novel Natural Sources of Sarmentosin: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681476#natural-sources-of-sarmentosin-other-than-blackcurrants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com